

An In-depth Technical Guide to Methyl 6-methoxynicotinate

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Compound of Interest

Compound Name: Methyl 6-methoxynicotinate

Cat. No.: B1296975

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CAS Number: 26218-80-4

This technical guide provides a comprehensive overview of **Methyl 6-methoxynicotinate**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, and analytical characterization.

Physicochemical Properties

Methyl 6-methoxynicotinate is a pyridine derivative with the chemical formula $C_8H_9NO_3$. It is a white to pale yellow crystalline solid at room temperature. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	26218-80-4	[1]
Molecular Formula	C ₈ H ₉ NO ₃	[1]
Molecular Weight	167.16 g/mol	[2]
Appearance	White to pale yellow crystals or powder	[1]
Melting Point	48.5-54.5 °C	[1]
Boiling Point	93 °C at 3 Torr	[3]
Density	1.156 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.	[4][5]
pKa	1.36 ± 0.10 (Predicted)	[3]
InChI Key	OVLDWZNVBDRZNN-UHFFFAOYSA-N	[1]
SMILES	<chem>COC(=O)C1=CC=C(OC)N=C1</chem>	[1]

Synthesis of Methyl 6-methoxynicotinate

The synthesis of **Methyl 6-methoxynicotinate** can be achieved through various methods. A common laboratory-scale preparation involves the microwave-induced methoxylation and subsequent esterification of a suitable precursor.

Experimental Protocol: Microwave-Assisted Synthesis

This protocol is adapted from a reported synthesis of a related compound, Methyl 2-amino-6-methoxynicotinate, and illustrates a potential pathway.

Materials and Reagents:

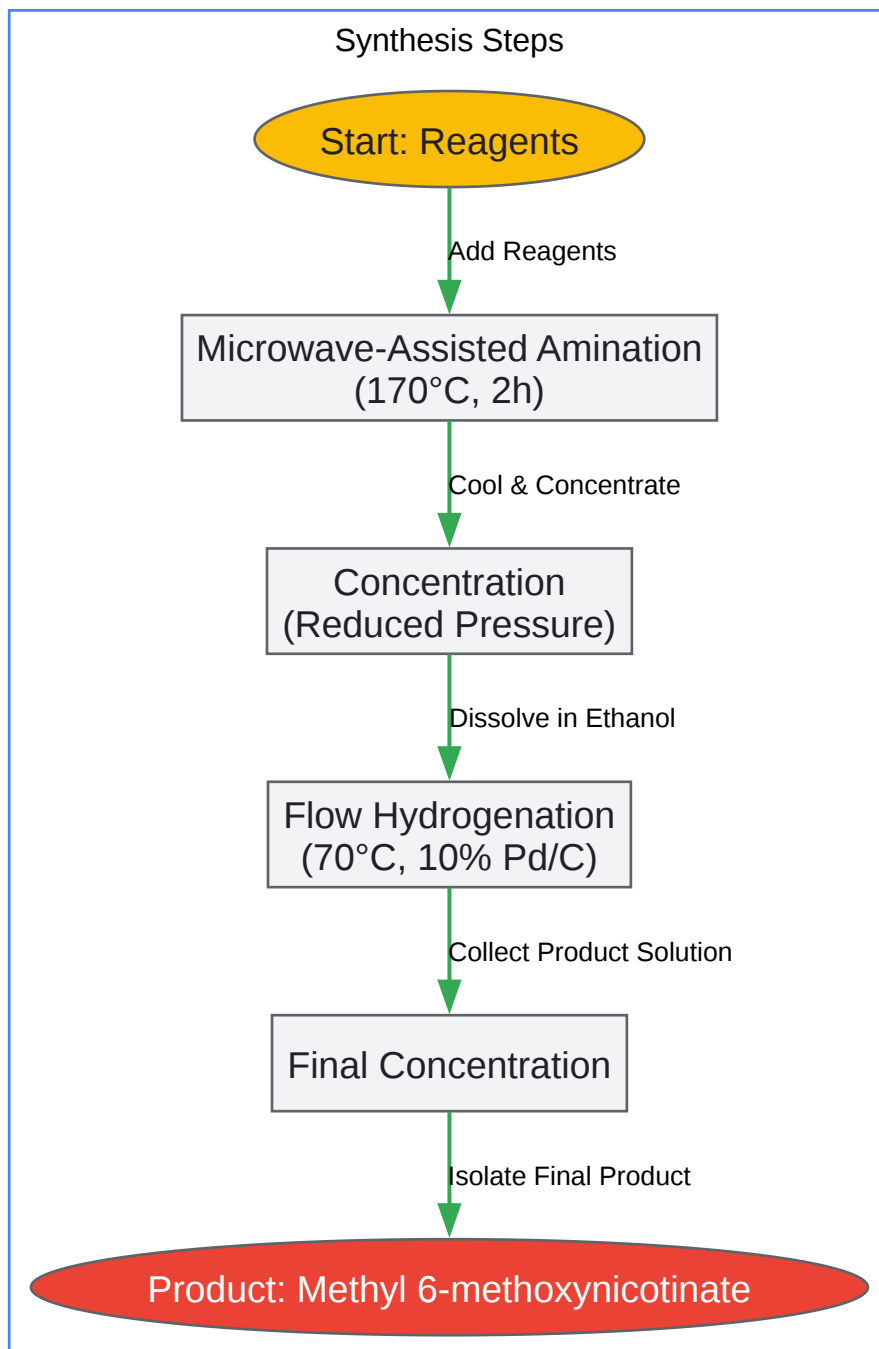
- Crude methyl 2-chloro-6-methoxynicotinate

- 1,4-Dioxane
- Benzylamine or 4-methoxybenzylamine
- Ethanol
- 10% Palladium on Carbon (Pd/C) catalyst

Procedure:

- Amination: A 100 mL microwave reaction vessel is charged with crude methyl 2-chloro-6-methoxynicotinate (e.g., 6.50 g, 32.2 mmol), 1,4-dioxane (128 mL), and an excess of benzylamine or 4-methoxybenzylamine (e.g., 10 equivalents).
- The vessel is sealed and the reaction mixture is irradiated in a microwave instrument at 170 °C for 2 hours.
- After cooling to room temperature, the reaction mixture is concentrated to dryness under reduced pressure to yield the crude benzylamino intermediate.
- Deprotection (Hydrogenation): The crude intermediate is dissolved in ethanol (e.g., 25 mL for 4.0 g of intermediate).
- The solution is then subjected to hydrogenation in a flow reactor (e.g., H-Cube) over a 10% Pd/C catalyst cartridge at an elevated temperature (e.g., 70 °C) under full hydrogenation mode.
- The solvent is removed under reduced pressure to afford the final product.

Workflow for Microwave-Assisted Synthesis



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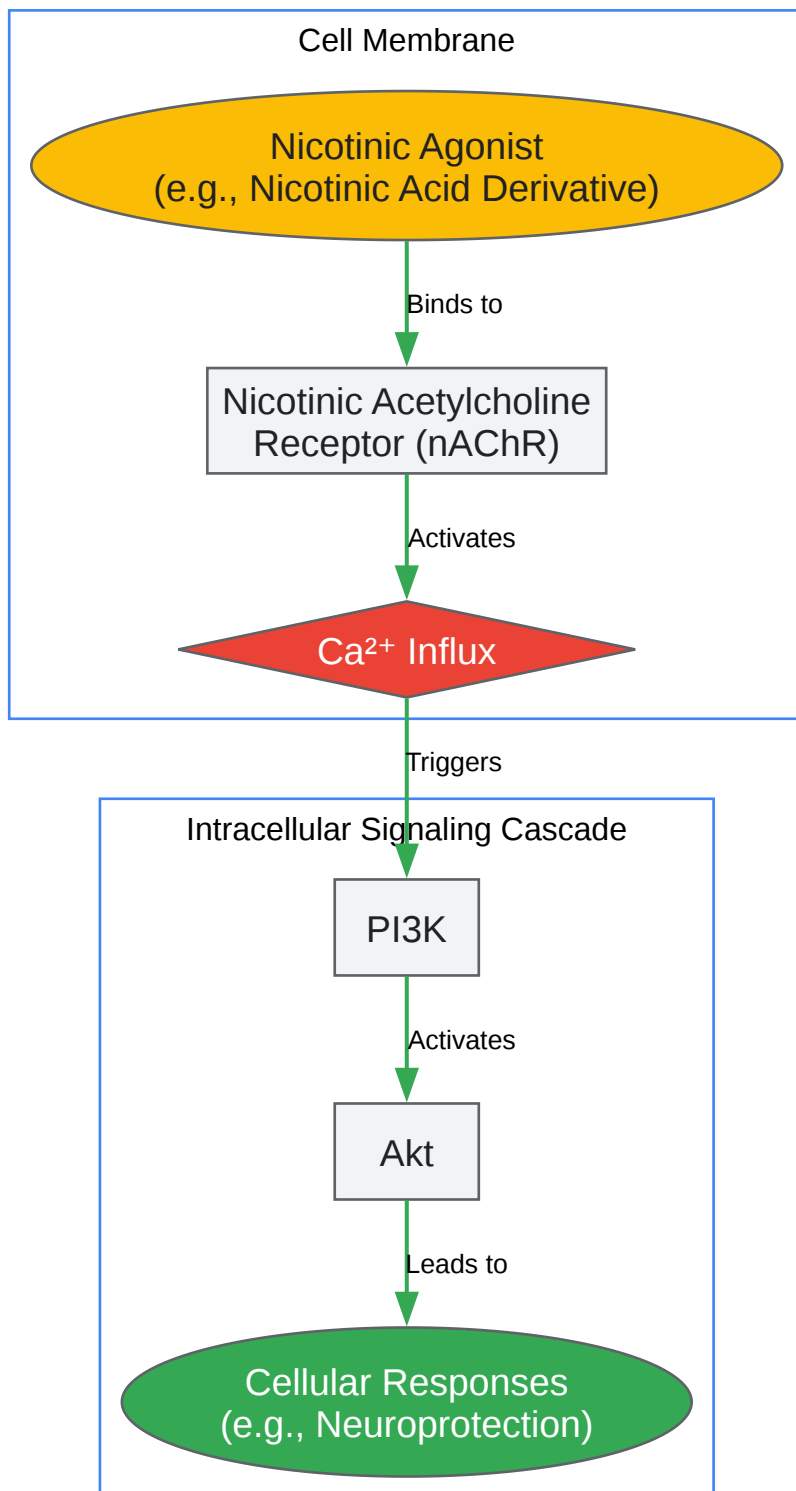
Caption: A generalized workflow for the microwave-assisted synthesis of **Methyl 6-methoxynicotinate**.

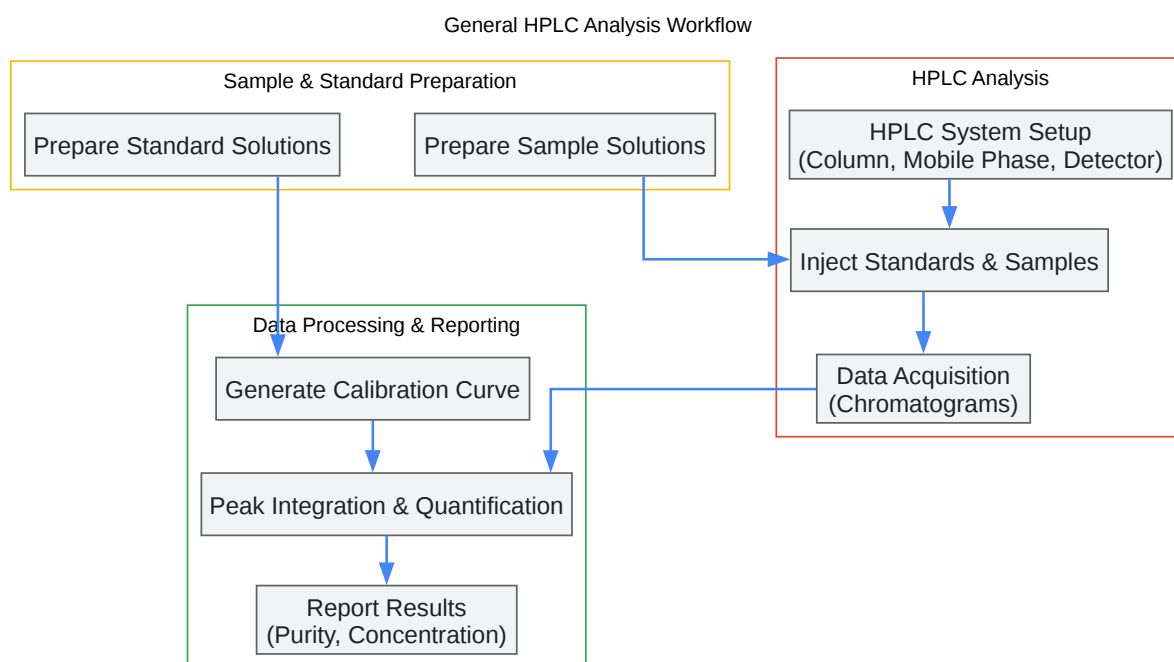
Biological Activity and Signaling Pathways

Methyl 6-methoxynicotinate is primarily utilized as a versatile building block in the synthesis of more complex, biologically active molecules.^[6] For instance, it is a key intermediate in the preparation of nicotine analogs for agrochemical research and in the synthesis of compounds targeting central nervous system (CNS) disorders.^{[4][6]}

While direct biological activity data for **Methyl 6-methoxynicotinate** is limited, its structural relationship to nicotinic acid suggests potential interactions with related biological pathways. Nicotinic acid and its derivatives are known to interact with nicotinic acetylcholine receptors (nAChRs), which are ligand-gated ion channels involved in a variety of physiological processes.^[7] Activation of nAChRs can trigger downstream signaling cascades, including the PI3K-Akt pathway, which is implicated in neuroprotection.^[7]

Generalized Nicotinic Acetylcholine Receptor Signaling





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